

Camphene Hydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Camphene hydrate*

CAS No.: 465-31-6

Cat. No.: B15939070

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Abstract: This document provides a comprehensive technical overview of **camphene hydrate** (2,3,3-trimethylbicyclo[2.2.1]heptan-2-ol), a bicyclic monoterpene. It details the compound's chemical structure, physical and chemical properties, and synthesis, with a focus on its role as an intermediate or byproduct in the acid-catalyzed hydration of camphene. This guide includes detailed experimental protocols for its synthesis and analysis, along with visualizations of the reaction pathway and experimental workflow, designed for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Camphene hydrate, systematically named 2,3,3-trimethylbicyclo[2.2.1]heptan-2-ol, is a saturated bicyclic monoterpene and a tertiary alcohol.^{[1][2]} Its structure consists of a bicyclo[2.2.1]heptane (norbornane) skeleton with two methyl groups at position 3, and both a methyl group and a hydroxyl group at the bridgehead carbon, position 2.^[3] This structure is often formed during the synthesis of isoborneol from camphene.^[1]

Key identifiers for **camphene hydrate** are summarized in the table below.

Identifier	Value
IUPAC Name	2,3,3-trimethylbicyclo[2.2.1]heptan-2-ol[3]
Molecular Formula	C ₁₀ H ₁₈ O[3]
CAS Number	465-31-6[3]
Molecular Weight	154.25 g/mol [3]
InChI	InChI=1S/C10H18O/c1-9(2)7-4-5-8(6-7)10(9,3)11/h7-8,11H,4-6H2,1-3H3[3]
InChIKey	PXRCIOIWVGAZEP-UHFFFAOYSA-N[3]
Canonical SMILES	<chem>CC1(C2CCC(C2)C1(C)O)C</chem>
Synonyms	3-Methylcamphenilol, 2-Norbornanol, 2,3,3-trimethyl-[3]

Physicochemical Properties

Camphene hydrate typically presents as a colorless to pale yellow crystalline solid.[4] It has a characteristic minty, mentholic, and camphoreous odor.[4] While soluble in alcohol, it is generally considered insoluble in water.[4] A summary of its key physical and chemical properties is provided in the table below.

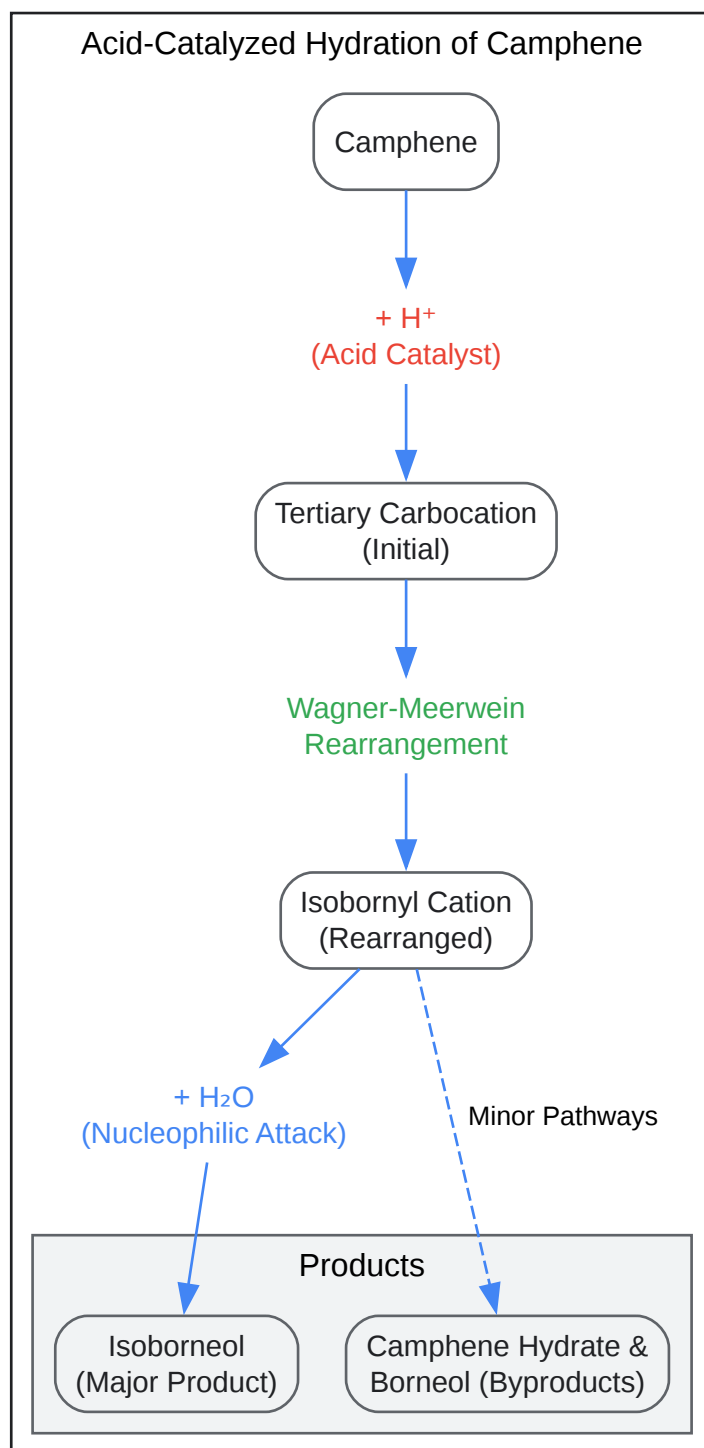
Property	Value	Source
Melting Point	149.00 to 151.00 °C (@ 760.00 mm Hg)	[4]
Boiling Point	204.00 to 207.00 °C (@ 760.00 mm Hg)	[4]
Vapor Pressure	0.068 mmHg @ 25.00 °C (estimated)	[4]
Water Solubility	863.1 mg/L @ 25 °C (estimated)	[4]
logP (o/w)	2.650 (estimated)	[4]
Topological Polar Surface Area	20.2 Å ²	[3]
Complexity	185	[3]

Synthesis and Reaction Mechanism

Camphene hydrate is not typically the primary target of synthesis but rather appears as a byproduct in the acid-catalyzed hydration of camphene to produce isoborneol.[1] The overall reaction is a critical industrial process for manufacturing isoborneol, which is an intermediate in the synthesis of camphor.[5][6]

The reaction proceeds via a Wagner-Meerwein rearrangement. The mechanism involves:

- **Protonation:** An acid catalyst protonates the exocyclic double bond of camphene, forming a tertiary carbocation.[5]
- **Rearrangement:** A 1,2-alkyl shift occurs to relieve ring strain, rearranging the initial carbocation into a more stable secondary carbocation, the isobornyl cation.[5]
- **Nucleophilic Attack:** Water acts as a nucleophile, attacking the isobornyl cation. This attack happens preferentially from the less sterically hindered exo face, leading to the main product, isoborneol.[5] However, attack at the other carbocation or from the endo face can lead to byproducts like borneol and **camphene hydrate**. [1]



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Figure 1. Reaction pathway for the hydration of camphene.

Experimental Protocols

Detailed methodologies for the synthesis of isoborneol, where **camphene hydrate** is a known byproduct, are presented below. Analysis of the product mixture is typically performed using Gas Chromatography (GC).^[1]

Protocol 1: Direct Hydration Using a Heterogeneous Catalyst

This method employs a solid acid catalyst, which simplifies separation and allows for catalyst recycling.^[1]

- Materials:
 - Camphene (7.5 mmol)
 - PW₄-SBA-15-SO₃H catalyst (0.482 g)
 - Acetone
 - Deionized Water
 - Reaction vessel with magnetic stirring and temperature control
- Procedure:
 - Prepare a 1:1 (v/v) solution of aqueous acetone.^[1]
 - Charge the reaction vessel with 7.5 mmol of camphene and 114 mL of the aqueous acetone solvent.^[1]
 - Add 0.482 g of the PW₄-SBA-15-SO₃H catalyst to the vessel.^[1]
 - Seal the vessel, begin stirring, and heat the mixture to 50°C.^[1]
 - Maintain the reaction at 50°C for 4 hours.^[5]
 - After the reaction period, cool the mixture to room temperature.
 - Separate the catalyst by filtration. The catalyst can be washed and dried for reuse.^[1]

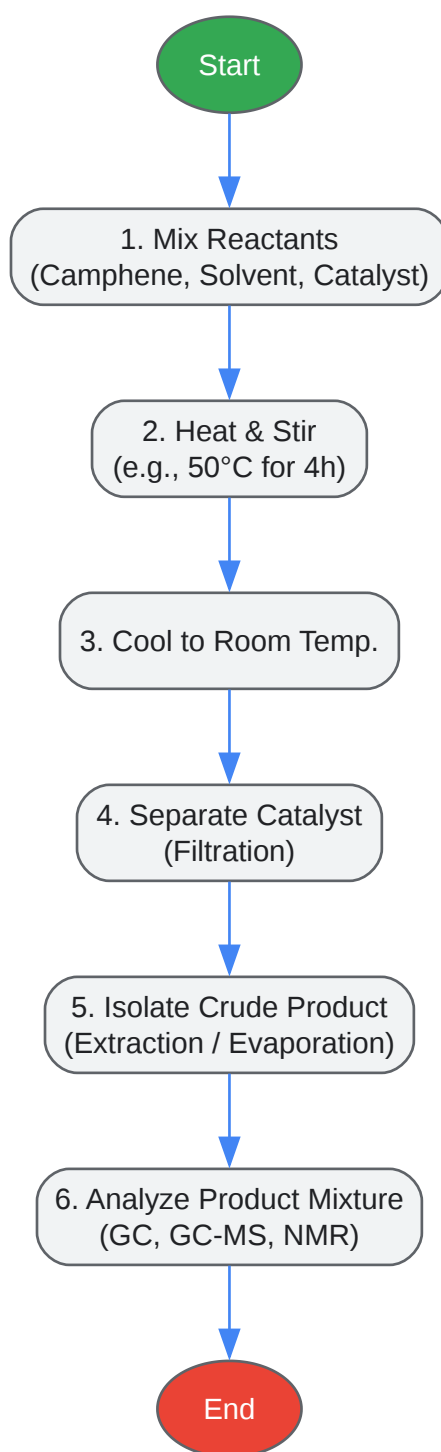
- Isolate the product from the filtrate, for instance, by solvent evaporation followed by extraction with an organic solvent like diethyl ether.[\[5\]](#)
- Analyze the product mixture using Gas Chromatography (GC) to determine the conversion of camphene and the selectivity towards isoborneol, borneol, and **camphene hydrate**.[\[1\]](#)

Protocol 2: Esterification-Saponification Method

This is a common industrial two-step approach.[\[6\]](#)

- Part A: Synthesis of Isobornyl Acetate
 - Materials: Camphene (10 g), Glacial Acetic Acid (25 g), L(+)-Tartaric Acid (0.5 g), Boric Acid (0.4 g).[\[6\]](#)
 - Procedure:
 - Combine all materials in a reaction flask with magnetic stirring.[\[6\]](#)
 - Heat the mixture to 70°C and maintain for 16 hours.[\[6\]](#)
 - Cool the reaction mixture to room temperature and separate the catalyst, which deposits at the bottom, by filtration.[\[6\]](#)
 - Wash the filtrate with water in a separatory funnel to remove excess acetic acid and collect the organic layer containing crude isobornyl acetate.[\[6\]](#)
- Part B: Saponification to Isoborneol
 - Materials: Crude isobornyl acetate (from Part A), aqueous Sodium Hydroxide (NaOH) solution (e.g., 10-20% w/v).
 - Procedure:
 - Combine the crude isobornyl acetate with the NaOH solution and heat to hydrolyze the ester.
 - Isolate the resulting isoborneol. Steam distillation is an effective method.[\[5\]](#)

- Alternatively, extract the isoborneol with an organic solvent, dry the extract, and remove the solvent under reduced pressure.[5]
- Purify the crude product by recrystallization from a suitable solvent like ethanol or hexane.[5]



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